

An In-depth Technical Guide to **tert-Butyl (10-aminodecyl)carbamate**

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Compound of Interest

Compound Name: *tert-Butyl (10-aminodecyl)carbamate*

Cat. No.: B2551193

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on **tert-Butyl (10-aminodecyl)carbamate**, a bifunctional molecule utilized in chemical synthesis, particularly in the development of PROTACs (Proteolysis Targeting Chimeras) and other molecular conjugates.^{[1][2]} Its structure comprises a ten-carbon aliphatic chain (decyl) with a terminal primary amine and a Boc-protected amine group, making it a valuable linker in drug development.^{[1][2]}

Molecular Data

The fundamental molecular properties of **tert-Butyl (10-aminodecyl)carbamate** are summarized in the table below for easy reference.

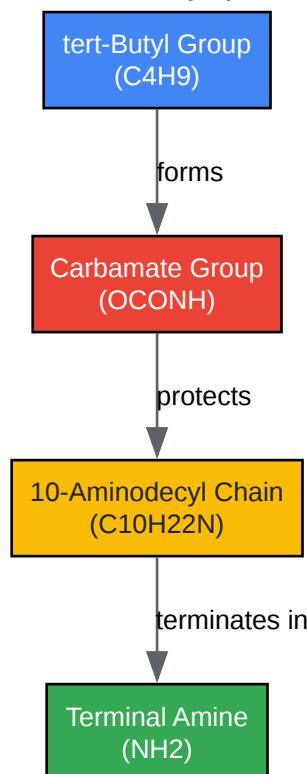
Property	Value	Citations
Molecular Formula	C ₁₅ H ₃₂ N ₂ O ₂	^[2]
Molecular Weight	272.43 g/mol	^{[1][3]}

Structural Information

The chemical structure of **tert-Butyl (10-aminodecyl)carbamate** features a long hydrocarbon chain that provides spacing, a reactive primary amine for conjugation, and a tert-

butoxycarbonyl (Boc) protected amine. The Boc group can be removed under mild acidic conditions to reveal a second primary amine, enabling further chemical modifications.[1]

Structural components of tert-Butyl (10-aminodecyl)carbamate



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Caption: Logical relationship of the molecular components.

Experimental Protocols

Detailed experimental protocols for the synthesis or application of **tert-Butyl (10-aminodecyl)carbamate** were not available in the provided search results. For specific methodologies, researchers should consult peer-reviewed chemical synthesis literature or supplier documentation.

Applications

This compound is primarily used as a linker in the synthesis of PROTACs.[1][2] The terminal amine group can react with carboxylic acids, activated NHS esters, aldehydes, and ketones.[1]

The Boc-protected amine provides a stable, yet easily deprotected, functional group for multi-step synthetic strategies.[1]

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References

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